

SGC-SMARCA-BRDVIII: Technical Support Center

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sgc-smarca-brdviii*

Cat. No.: *B10822170*

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with essential information, troubleshooting guides, and frequently asked questions regarding the use of **SGC-SMARCA-BRDVIII**, a chemical probe for the bromodomains of SMARCA2, SMARCA4, and PBRM1(BD5).

Frequently Asked Questions (FAQs)

Q1: What are the primary targets of **SGC-SMARCA-BRDVIII**?

A1: **SGC-SMARCA-BRDVIII** is a potent and selective chemical probe that targets the bromodomains of the SWI/SNF chromatin remodeling complex subunits SMARCA2, SMARCA4, and the 5th bromodomain of PBRM1 (PB1(5)).^{[1][2][3][4][5][6]}

Q2: How selective is **SGC-SMARCA-BRDVIII**? Am I likely to see off-target effects?

A2: **SGC-SMARCA-BRDVIII** demonstrates high selectivity. It has been screened against a panel of 25 other bromodomains and 85 protein kinases and showed no significant activity.^{[1][3][4][6][7]} However, weak affinity has been observed for the highly conserved homologous bromodomains PB1(2) and PB1(3).^{[1][2][8]} To minimize the risk of off-target effects, it is crucial to use the lowest effective concentration and to run parallel experiments with the recommended negative control, SGC-BRDVIII-NC.^{[1][8]}

Q3: What is the recommended concentration for cell-based assays?

A3: For cell-based assays, a concentration of up to 10 μM is recommended.[1][7] However, cellular activity has been observed at lower concentrations, with an EC_{50} of less than 1.0 μM in 3T3-L1 adipogenesis assays.[1][3][4][9] The optimal concentration should be determined empirically for your specific cell line and assay.

Q4: Is **SGC-SMARCA-BRDVIII** toxic to cells?

A4: The compound is generally considered non-toxic. It did not influence cell growth at a concentration of 10 μM in the NCI-60 human tumor cell line screen.[1][7][9]

Q5: What is the purpose of the negative control, SGC-BRDVIII-NC?

A5: SGC-BRDVIII-NC is an inactive analogue of the probe.[8] It is structurally very similar to **SGC-SMARCA-BRDVIII** but has been modified to abolish binding to the target bromodomains.[8] It is an essential experimental control to help differentiate on-target effects from non-specific or off-target cellular phenotypes.

Q6: How should I prepare and store **SGC-SMARCA-BRDVIII**?

A6: The probe is soluble in DMSO up to 100 mM and in ethanol up to 10 mM.[3][4] For storage, keep the solid powder at -20°C for up to 3 years.[2] DMSO stock solutions (e.g., 10 mM) should be stored at -20°C and aliquoted to avoid repeated freeze-thaw cycles.[9] It is recommended to use stocks within 3-6 months.[9]

Quantitative Data Summary

In Vitro Binding Affinity

The following table summarizes the dissociation constants (K_d) of **SGC-SMARCA-BRDVIII** for its primary targets and known weaker off-targets, as determined by Isothermal Titration Calorimetry (ITC).

Target Bromodomain	Dissociation Constant (Kd)	Citation(s)
PBRM1 (BD5)	13 nM	[1] [2] [3] [4] [9] [10]
SMARCA2	35 nM	[1] [2] [3] [4] [9] [10]
SMARCA4	36 nM	[1] [2] [3] [4] [9] [10]
PBRM1 (BD3)	2.0 μ M (1963 nM)	[2] [7] [8] [10]
PBRM1 (BD2)	3.7 μ M (3655 nM)	[2] [7] [8] [10]
PBRM1 (BD4)	>10,000 nM	[10]

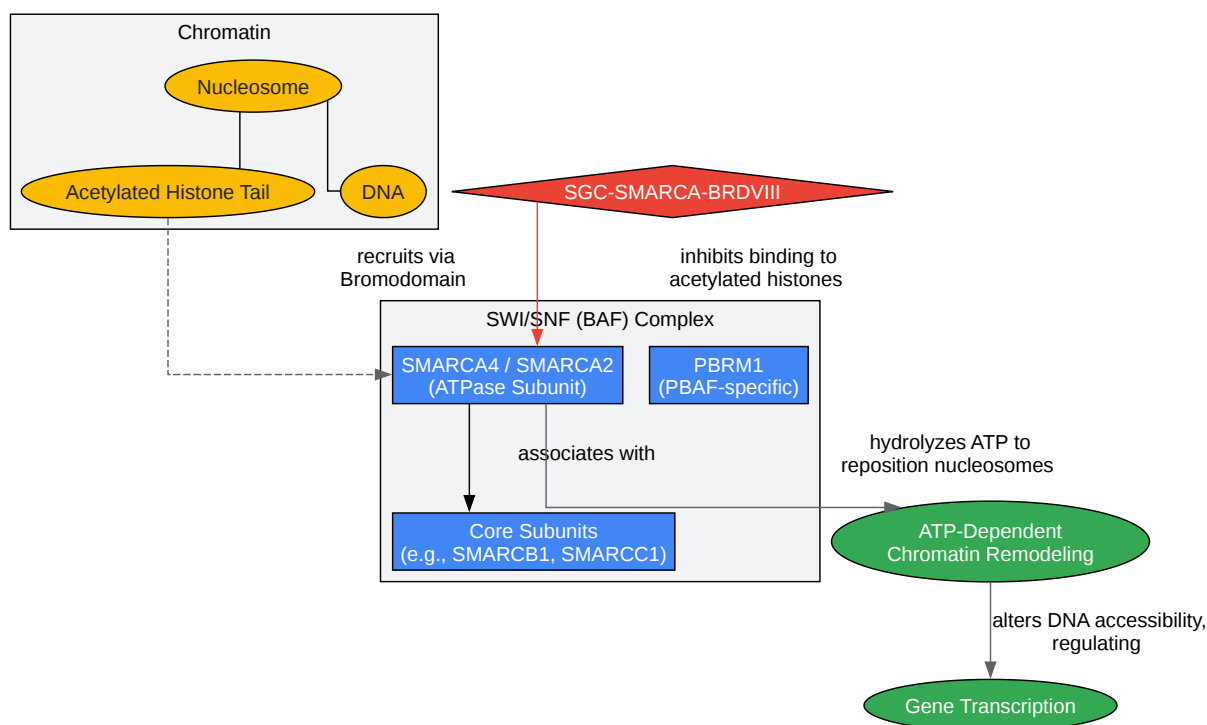
Cellular Activity

The following table shows the half-maximal effective concentration (EC50) of **SGC-SMARCA-BRDVIII** in a key cellular assay.

Assay	Cell Line	Effective Concentration (EC50)	Citation(s)
Adipocyte Differentiation	3T3-L1 Murine Fibroblasts	< 1.0 μ M	[1] [3] [4] [9]

Visualized Guides and Workflows

SWI/SNF Complex in Chromatin Remodeling



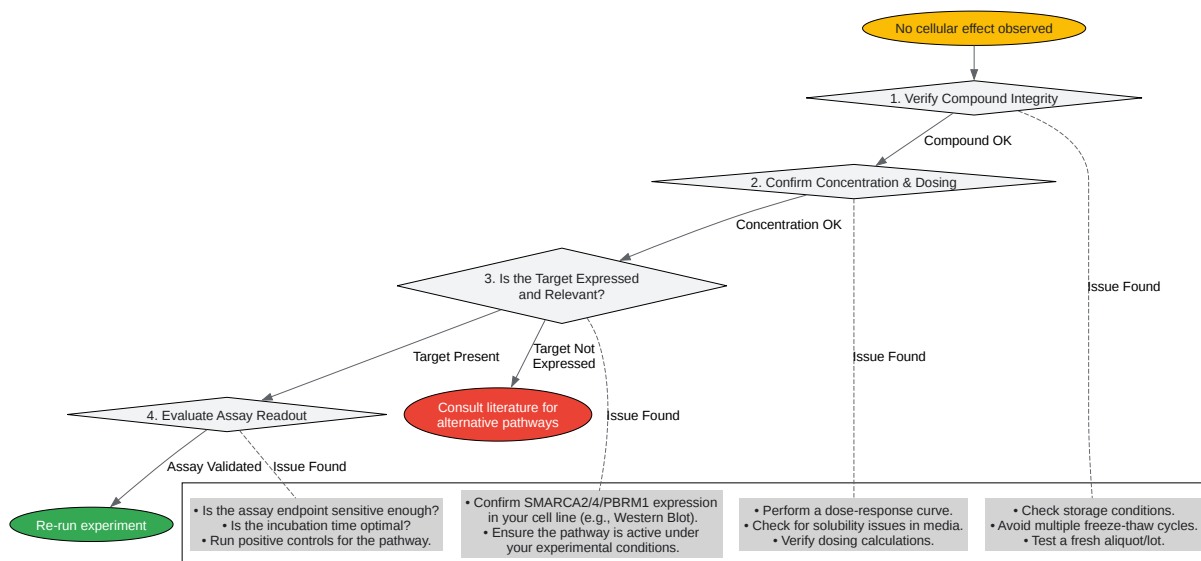
[Click to download full resolution via product page](#)

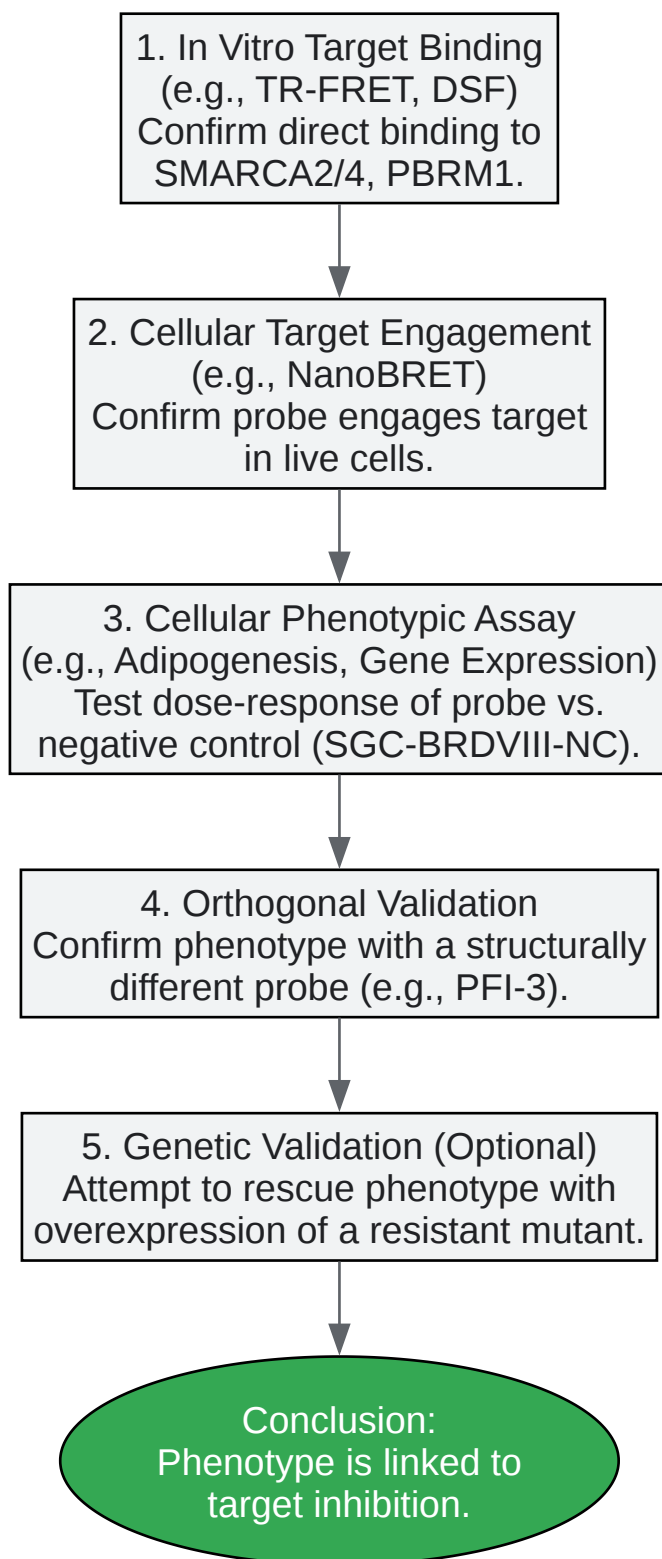
Caption: Role of SMARCA2/4 bromodomain in SWI/SNF complex recruitment and its inhibition by **SGC-SMARCA-BRDVIII**.

Troubleshooting Guide

Unexpected results can arise from various factors. This guide helps you diagnose and resolve common issues.

Problem: No cellular effect observed at the recommended concentration.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SGC-SMARCA-BRDVIII | Structural Genomics Consortium [thesgc.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. SGC SMARCA-BRDVIII | Bromodomain Inhibitors: R&D Systems [rndsystems.com]
- 4. SGC SMARCA-BRDVIII (7460) by Tocris, Part of Bio-Techne [bio-technique.com]
- 5. axonmedchem.com [axonmedchem.com]
- 6. medkoo.com [medkoo.com]
- 7. Probe SGC-SMARCA-BRDVIII | Chemical Probes Portal [chemicalprobes.org]
- 8. medchemexpress.com [medchemexpress.com]
- 9. eubopen.org [eubopen.org]
- 10. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [SGC-SMARCA-BRDVIII: Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10822170#sgc-smarca-brdviii-off-target-effects]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com